

An In-depth Technical Guide to the Chemical Structure of Methyl Glycinate

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Compound of Interest

Compound Name: Methyl glycinate

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This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and handling of **methyl glycinate**, an important amino acid derivative used in medicinal chemistry and organic synthesis.

Chemical Identity and Structure

Methyl glycinate, the methyl ester of the amino acid glycine, is a fundamental building block in the synthesis of a variety of organic molecules.^[1] It belongs to the class of organic compounds known as alpha-amino acid esters.

Structural Identifiers

A summary of the key chemical identifiers for **methyl glycinate** is presented in Table 1.

Identifier	Value
IUPAC Name	methyl 2-aminoacetate
Molecular Formula	C ₃ H ₇ NO ₂ [2] [3] [4]
Molecular Weight	89.09 g/mol [5]
CAS Number	616-34-2 [2] [3] [4] [6]
SMILES	COC(=O)CN
InChI	InChI=1S/C3H7NO2/c1-6-3(5)2-4/h2,4H2,1H3 [4]
InChIKey	KQSSATDQUYCRGS-UHFFFAOYSA-N [1] [4]

Physicochemical Properties

Methyl glycinate is a colorless to light yellow liquid at room temperature and pressure.[\[7\]](#) Key physical and chemical properties are summarized in Table 2.

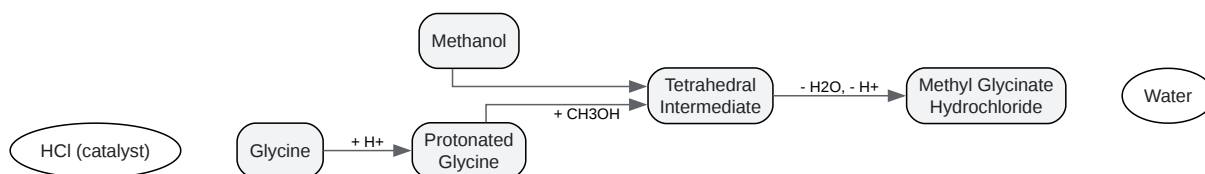
Property	Value
Boiling Point	82.1 ± 13.0 °C at 760 mmHg [2]
Density	1.0 ± 0.1 g/cm ³ [2]
Solubility	Soluble in common organic solvents like chloroform, acetone, and ethyl acetate; poor solubility in water. [3] [6] [7]
Stability	The free ester is unstable and can polymerize or convert to diketopiperazines. It is typically stored as its more stable hydrochloride salt. [1] [8]

Synthesis of Methyl Glycinate

The synthesis of **methyl glycinate** is most commonly achieved through the esterification of glycine. Due to the instability of the free ester, these syntheses often yield the more stable **methyl glycinate** hydrochloride.

Fischer-Speier Esterification

A classic method for synthesizing α -amino acid esters is the Fischer-Speier esterification.^[1] This reaction involves treating the amino acid with an alcohol (in this case, methanol) in the presence of a strong acid catalyst, such as hydrogen chloride.^[1]



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Caption: Fischer-Speier esterification of glycine to **methyl glycinate** hydrochloride.

Experimental Protocol: Synthesis of Methyl Glycinate Hydrochloride via Thionyl Chloride

This protocol describes a common laboratory-scale synthesis of **methyl glycinate** hydrochloride.

Materials:

- Glycine
- Methanol (anhydrous)
- Thionyl chloride (SOCl_2)
- Ice bath
- Round-bottom flask
- Magnetic stirrer and stir bar
- Constant-pressure dropping funnel with a drying tube

- Reflux condenser
- NaOH solution (for trapping off-gas)
- Rotary evaporator

Procedure:

- Under ice-bath conditions, add 60 mL of anhydrous methanol to a 100 mL round-bottom flask equipped with a magnetic stir bar.
- Slowly add 4 mL of thionyl chloride (SOCl_2) dropwise to the methanol using a constant-pressure dropping funnel. Ensure the off-gas is absorbed by a NaOH solution.
- After stirring the mixture for 1 hour, add 8 mmol of glycine to the flask.
- Continue stirring at room temperature for 30 minutes.
- Warm the reaction mixture to 66 °C and reflux for 6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with a 2% ninhydrin in ethanol solution as the developing agent until the glycine spot disappears.
- Upon completion, remove the solvent by rotary evaporation to yield **methyl glycinate** hydrochloride.[9]

Reactivity and Applications

The reactivity of **methyl glycinate** is characterized by the presence of both a nucleophilic amino group and an ester functional group.[1] This dual functionality makes it a versatile intermediate in organic synthesis.

Key applications include:

- Peptide Synthesis: The hydrochloride salt is a key intermediate in solution-phase peptide synthesis.[1]

- Pharmaceuticals and Agrochemicals: It serves as an intermediate in the production of pharmaceuticals and agrochemicals, such as the fungicide iprodione and pyrethroids.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Synthesis of Sarcosine: **Methyl glycinate** is a precursor in the synthesis of sarcosine (N-methylglycine) and its derivatives.[\[1\]](#)

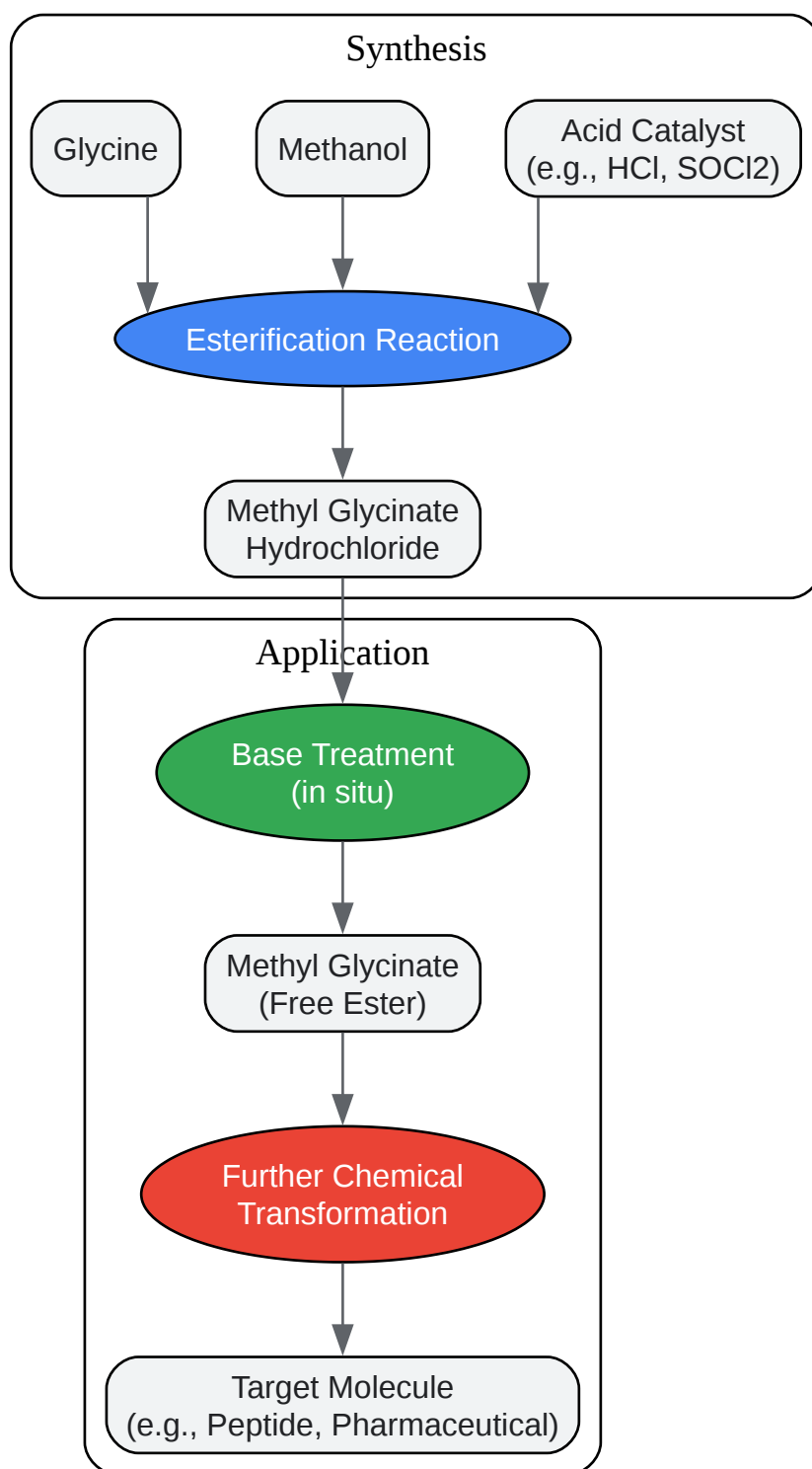
Spectroscopic Data

The structural elucidation of **methyl glycinate** is supported by various spectroscopic techniques. Mass spectrometry data is readily available from public databases.

- Mass Spectrum (Electron Ionization): The NIST WebBook provides the mass spectrum for **methyl glycinate**, which can be used for its identification.[\[4\]](#)
- GC-MS and MS-MS Data: PubChem offers GC-MS and MS-MS spectral data, which can aid in the characterization of **methyl glycinate** in complex mixtures.[\[5\]](#)

Logical Workflow for Synthesis and Use

The following diagram illustrates the general workflow from the synthesis of **methyl glycinate** hydrochloride to its application as a building block in further chemical reactions.



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Caption: General workflow for the synthesis and application of **methyl glycinate**.

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References

- 1. Methyl glycinate | 616-34-2 | Benchchem [benchchem.com]
- 2. Methyl glycinate | CAS#:616-34-2 | Chemsrce [chemsrc.com]
- 3. methyl glycinate CAS#: 616-34-2 [m.chemicalbook.com]
- 4. Glycine, methyl ester [webbook.nist.gov]
- 5. Glycine methyl ester | C3H7NO2 | CID 69221 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. methyl glycinate | 616-34-2 [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. Glycine methyl ester hydrochloride - Wikipedia [en.wikipedia.org]
- 9. Glycine methyl ester hydrochloride | 5680-79-5 [chemicalbook.com]
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